

Essential Safety and Operational Guide for Handling 2-(Bromomethyl)pyridine Hydrobromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Bromomethyl)pyridine
hydrobromide

Cat. No.: B1270777

[Get Quote](#)

This document provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(Bromomethyl)pyridine hydrobromide**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₆ H ₆ BrN·HBr
Molecular Weight	252.93 g/mol [1]
Appearance	White to light yellow powder or crystal [2]
Melting Point	149-152 °C [1]

Hazard Identification and Precautionary Statements

2-(Bromomethyl)pyridine hydrobromide is a corrosive solid that can cause severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) It may also be harmful if swallowed or inhaled.[\[3\]](#)

- Signal Word: Danger[\[1\]](#)[\[2\]](#)[\[6\]](#)

Hazard Statements:

- H290: May be corrosive to metals.[2][4]
- H314: Causes severe skin burns and eye damage.[2][3][4][5][6]

Precautionary Statements:

- P260: Do not breathe dusts or mists.[1][2][4][6]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1][2][3][4][6][7]
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2][4]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1][2][4]
- P304 + P340 + P310: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER/doctor.[1][2][4]
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[1][2]
- P501: Dispose of contents/ container to an approved waste disposal plant.[2][4][8]

Operational and Safety Protocols

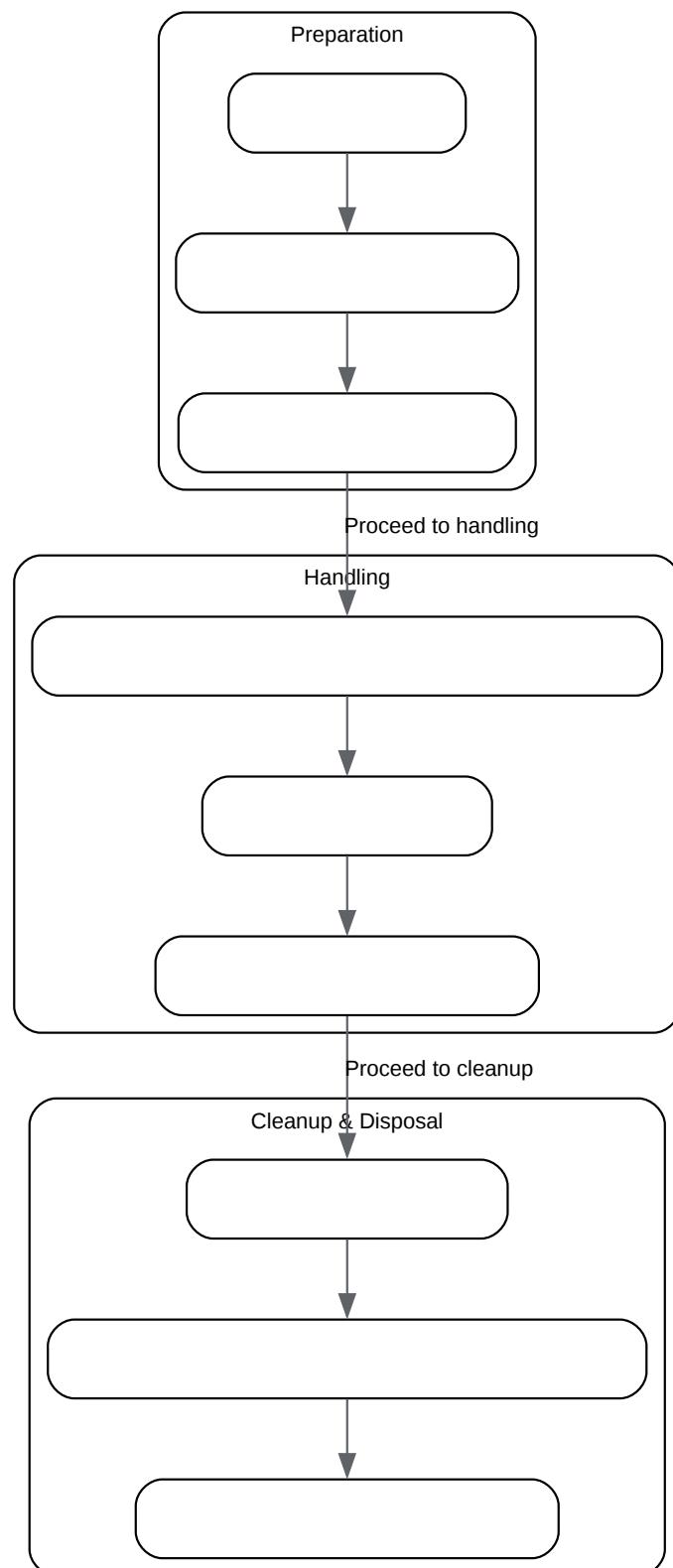
Personal Protective Equipment (PPE)

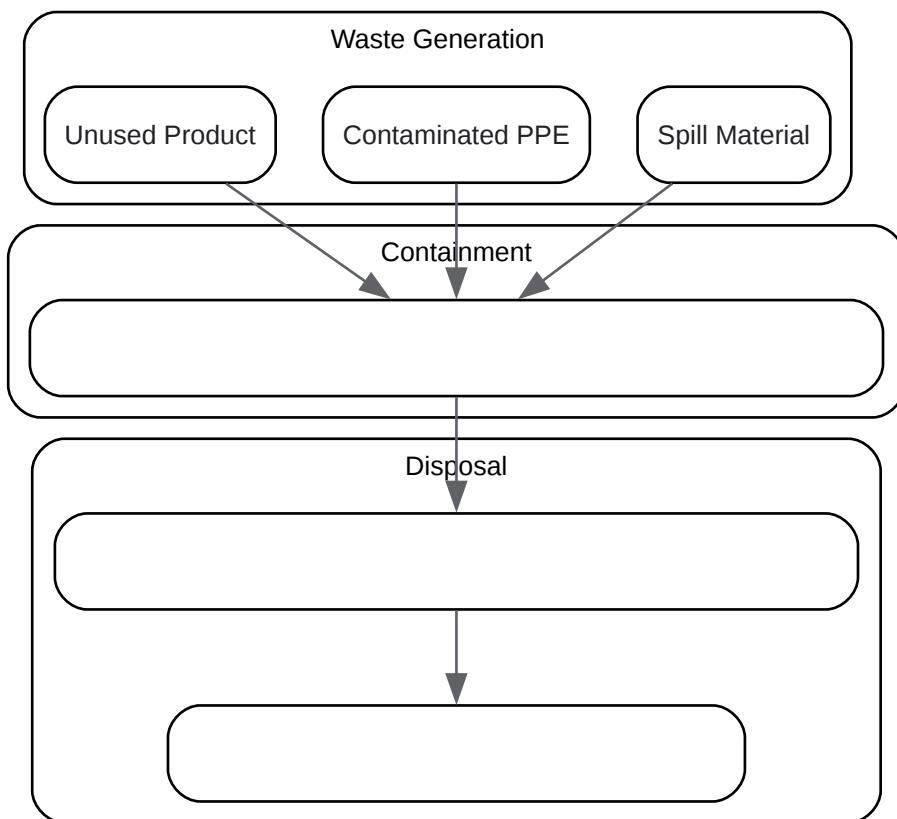
A comprehensive assessment of the risks associated with handling **2-(Bromomethyl)pyridine hydrobromide** mandates the use of the following personal protective equipment:

PPE Category	Specification
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary.[1][9]
Hand Protection	Chemical-resistant, impervious gloves. Always inspect gloves before use.[8][9]
Skin and Body Protection	Wear fire/flame resistant and impervious clothing, such as a lab coat and long-sleeved garments.[9]
Respiratory Protection	For operations that may generate dust, a full-face respirator with a type P3 (EN 143) cartridge or a NIOSH/MSHA approved respirator should be used.[1][9]

Experimental Workflow: Handling and Weighing

The following diagram outlines the standard procedure for safely handling and weighing **2-(Bromomethyl)pyridine hydrobromide** in a laboratory setting.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(溴甲基)吡啶 氢溴酸盐 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2-(Bromomethyl)pyridine Hydrobromide | 31106-82-8 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 3. 2-(Bromomethyl)pyridine hydrobromide, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. 2-(Bromomethyl)pyridine Hydrobromide | 31106-82-8 | TCI AMERICA [tcichemicals.com]
- 5. file1.lookchem.com [file1.lookchem.com]

- 6. 2-(Bromomethyl)pyridine hydrobromide | C6H7Br2N | CID 2734720 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. echemi.com [echemi.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 2-(Bromomethyl)pyridine Hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270777#personal-protective-equipment-for-handling-2-bromomethyl-pyridine-hydrobromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com